

Personal protective equipment for handling Metrizoic Acid

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Compound of Interest

Compound Name: Metrizoic Acid

Cat. No.: B1260027

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Essential Safety and Handling Guide for Metrizoic Acid

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Metrizoic Acid**, including operational and disposal plans, to foster a secure and productive research environment.

Chemical and Physical Properties

A summary of the key quantitative data for **Metrizoic Acid** is presented below, allowing for a quick assessment of its fundamental properties.

Property	Value
Molecular Formula	C ₁₂ H ₁₁ I ₃ N ₂ O ₄
Molecular Weight	627.94 g/mol [1]
Melting Point	281.5 °C (538.7 °F)[1]
Boiling Point	678.855 °C (1,253.9 °F)[1]
Appearance	Solid powder[2]
Solubility	Soluble in DMSO[2]

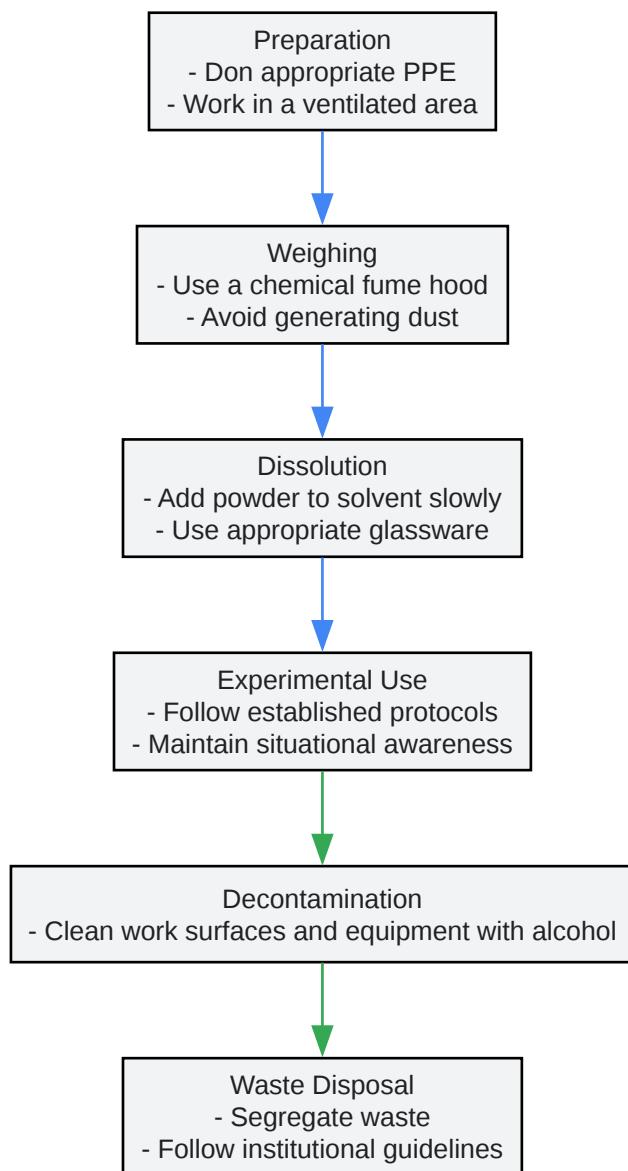
Personal Protective Equipment (PPE)

When handling **Metrizoic Acid**, particularly in its powdered form, adherence to the following personal protective equipment guidelines is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specification	Rationale
Eye Protection	Safety goggles with side-shields or a full-face shield.	Protects against dust particles, splashes, and eye irritation.
Hand Protection	Chemical-resistant gloves (e.g., nitrile or butyl rubber).	Prevents skin contact and potential irritation.
Body Protection	Impervious clothing, such as a lab coat or disposable gown, that closes in the back with tight-fitting cuffs.	Minimizes skin exposure to the chemical.
Respiratory Protection	A NIOSH-approved air-purifying respirator with a cartridge suitable for acid gases and organic vapors (yellow-labeled cartridge), and a particulate filter (N95 or higher).	Protects against inhalation of harmful dust and potential vapors, which can cause respiratory irritation.

Experimental Workflow for Safe Handling

The following diagram outlines the procedural workflow for the safe handling of **Metrizoic Acid**, from initial preparation to final disposal. Adherence to this workflow is critical for maintaining a safe laboratory environment.



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Workflow for Safe Handling of **Metrizoic Acid**

Handling and Storage Protocols

Handling:

- Avoid inhalation, and contact with eyes and skin.
- Prevent the formation of dust and aerosols.
- Work in a well-ventilated area, preferably in a chemical fume hood.

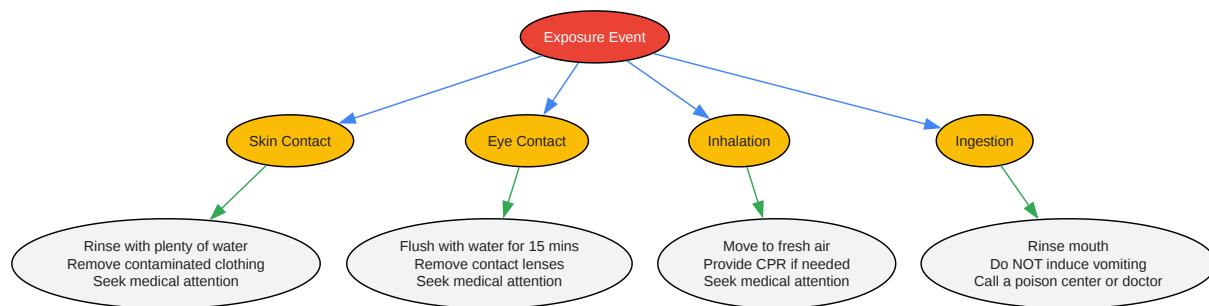
- Do not eat, drink, or smoke when using this product.
- Wash hands and skin thoroughly after handling.

Storage:

- Keep the container tightly sealed in a cool, well-ventilated area.
- Protect from direct sunlight and sources of ignition.
- Store the powdered form at -20°C.
- Store solutions in tightly sealed vials at -20°C for up to one month or -80°C for up to six months.
- **Metrizoic Acid** is incompatible with strong acids/alkalis and strong oxidizing/reducing agents.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **Metrizoic Acid**. The following logical relationship diagram illustrates the initial steps to be taken in response to various types of exposure.



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Immediate Response to **Metrizoic Acid** Exposure

Spill Response:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear full personal protective equipment.
- For solutions, absorb with a finely-powdered liquid-binding material such as diatomite.
- For powder, carefully sweep or vacuum the spilled material, avoiding dust generation.
- Decontaminate surfaces and equipment by scrubbing with alcohol.
- Collect all contaminated materials in a sealed container for proper disposal.

Disposal Plan

Metrizoic Acid is classified as very toxic to aquatic life with long-lasting effects. Therefore, proper disposal is critical to prevent environmental contamination.

- Do not dispose of **Metrizoic Acid** or its solutions down the drain. Iodinated contrast media are persistent in the environment and can lead to the formation of toxic byproducts in wastewater treatment systems.
- All waste containing **Metrizoic Acid**, including contaminated PPE and cleaning materials, must be collected in a designated, sealed, and properly labeled hazardous waste container.
- Disposal must be conducted through an approved hazardous waste disposal facility in accordance with all local, state, and federal regulations.
- Consult with your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures. Some institutions may have recycling programs for iodinated contrast media.

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References

- 1. ovid.com [ovid.com]
- 2. epos.myesr.org [epos.myesr.org]
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